4-Pyridazinealanine: Advanced Synthesis, Characterization, and Applications in Peptide Engineering

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Compound of Interest

Compound Name:	*4-Pyridazinealanine*
CAS No.:	*89853-76-9*
Cat. No.:	*B3058513*

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Executive Summary

As the demand for highly specific, metabolically stable peptide therapeutics grows, the incorporation of non-coding heterocyclic amino acids has become a cornerstone of modern drug design. **4-Pyridazinealanine** (4-PA, CAS RN: 89853-76-9) is a highly specialized, unnatural amino acid characterized by its electron-deficient pyridazine core[1]. In my experience as an Application Scientist, substituting highly hydrophobic natural residues (such as phenylalanine) with 4-PA provides a dual advantage: it significantly enhances the aqueous solubility of the peptide while introducing rigid conformational constraints[2]. This whitepaper provides a comprehensive, field-validated guide to the de novo asymmetric synthesis, characterization, and biological application of **4-Pyridazinealanine**.

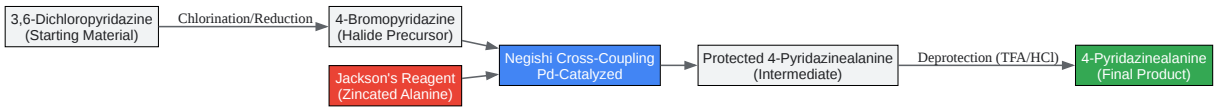
Mechanistic Rationale & Retrosynthetic Analysis

The synthesis of heteroaryl alanines is notoriously challenging due to the potential for racemization at the α-carbon and the poor reactivity of certain electron-deficient heterocycles.

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While traditional approaches might employ a Suzuki-Miyaura coupling, heteroaryl boronic acids (especially pyridazines) are highly prone to rapid protodeboronation.

To circumvent this, we utilize a Negishi cross-coupling strategy[3]. By employing Jackson's reagent—a zincated derivative of an orthogonally protected iodoalanine—we can achieve high functional group tolerance. The organozinc species is highly nucleophilic but sufficiently mild to prevent the racemization of the chiral center. The electrophilic partner, 4-bromopyridazine, is synthesized from the inexpensive industrial starting material 3,6-dichloropyridazine[4]. The carbon-bromine bond at the 4-position undergoes oxidative addition with Palladium(0) significantly faster than a corresponding chloride, ensuring a rapid catalytic cycle that outpaces degradation side-reactions.



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*Synthetic workflow for **4-Pyridazinealanine** via Negishi cross-coupling.*

Experimental Protocols

The following methodologies represent a self-validating system. Each step includes an In-Process Quality Control (IPQC) metric to ensure causality and experimental integrity.

Protocol 1: Synthesis of the 4-Bromopyridazine Precursor

This four-step industrial sequence transforms 3,6-dichloropyridazine into the highly reactive 4-bromopyridazine[4].

- Chlorination: React 3,6-dichloropyridazine with chlorine gas in a controlled reactor to yield 3,4,6-trichloropyridazine.
- Selective Hydrolysis: Treat the trichlorinated intermediate with aqueous NaOH to selectively displace the 4-chloro group, yielding 3,6-dichloro-4-hydroxypyridazine.

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- Catalytic Reduction: Perform hydrogenation using a 10% Pd/C catalyst in the presence of a base to strip the 3- and 6-position chlorides, isolating 4-hydroxypyridazine[4].
- Bromination: Reflux 4-hydroxypyridazine with phosphorus oxybromide ($POBr_3$) at 110 °C for 4 hours.
- IPQC: Monitor the final bromination via GC-MS. The reaction is deemed complete when the molecular ion peak shifts from m/z 96 (hydroxy) to m/z 158/160 (bromo, isotopic doublet).

Protocol 2: Preparation of Jackson's Reagent (Zincated Alanine)

Jackson's reagent must be prepared under strictly anhydrous conditions to prevent quenching of the organozinc species[3].

- Zinc Activation: Suspend zinc dust (3.0 equiv) in dry DMF. Add 1,2-dibromoethane (5 mol%) and heat to 60 °C for 10 minutes. Cool to room temperature and add chlorotrimethylsilane (TMSCl, 5 mol%). Causality: This activation strips the passivating ZnO layer, exposing the reactive metallic zinc lattice.
- Oxidative Insertion: Dissolve Boc-β-iodo-L-Ala-OMe (1.0 equiv) in dry THF and add dropwise to the activated zinc suspension. Stir at 30 °C for 1 hour.
- IPQC: Quench a 100 µL aliquot with iodine and analyze via TLC. The disappearance of the starting material confirms complete zinc insertion.

Protocol 3: Negishi Cross-Coupling & Deprotection

- Cross-Coupling: In a Schlenk flask, combine 4-bromopyridazine (1.0 equiv), $Pd_2(dba)_3$ (2.5 mol%), and SPhos ligand (5 mol%). Add the freshly prepared Jackson's reagent (1.5 equiv) via syringe. Stir at 50 °C for 12 hours. Causality: SPhos is selected because its electron-rich, bulky nature accelerates the oxidative addition of the heteroaryl bromide and promotes rapid reductive elimination, effectively suppressing homocoupling.
- Deprotection: Isolate the protected intermediate via flash chromatography. Dissolve in a 1:1 mixture of Trifluoroacetic Acid (TFA) and Dichloromethane (DCM) to remove the Boc group. Subsequently, treat with 1M LiOH in THF/H_2O to hydrolyze the methyl ester.

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- Isolation: Neutralize to pH 6.5 and lyophilize to obtain **4-Pyridazinealanine**[1].

Quantitative Data & Characterization

The following table summarizes the expected quantitative outcomes and critical characterization metrics for the synthetic workflow. High enantiomeric excess (ee) is maintained throughout, validating the mild nature of the Negishi approach.

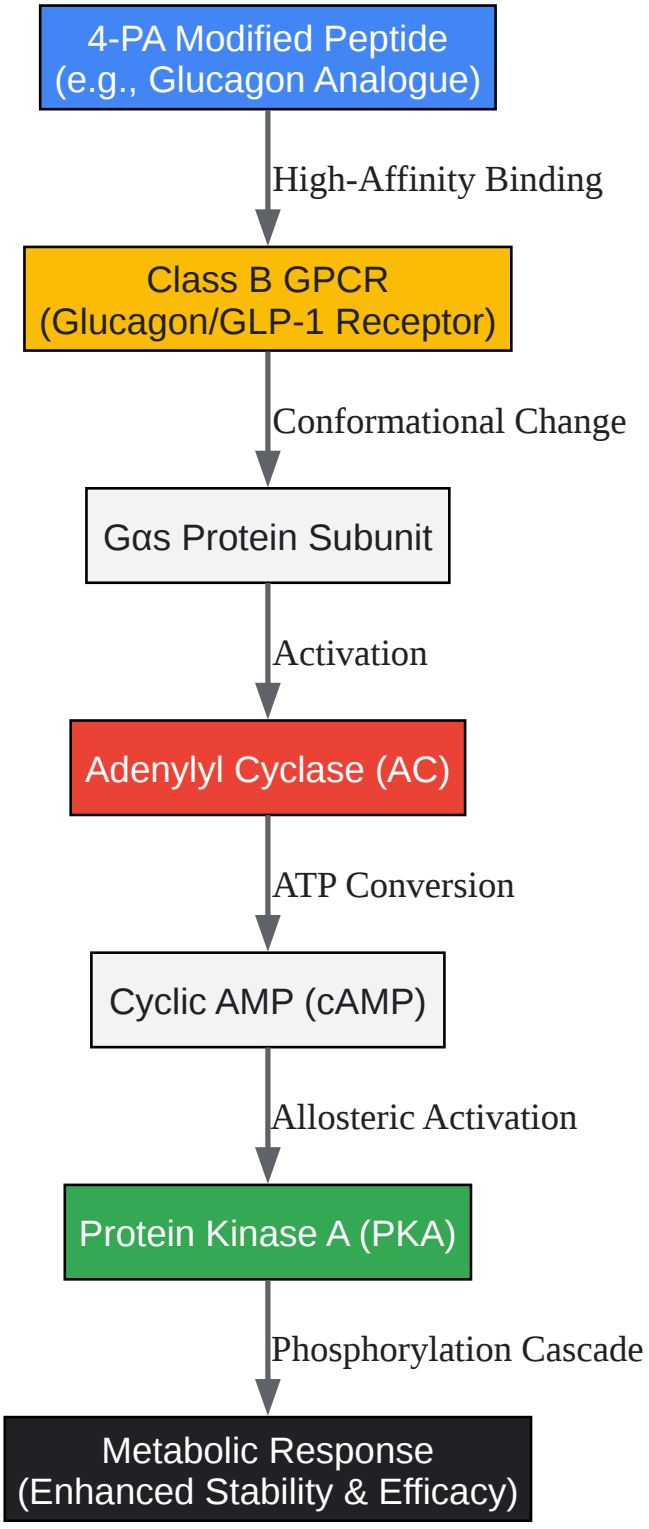
Compound	Yield (%)	Enantiomeric Excess (ee %)	Key ^{1}H NMR Shifts (δ, ppm, DMSO-d_6)
4-Bromopyridazine	82 (from OH)	N/A	9.21 (d, 1H), 9.05 (d, 1H), 7.80 (dd, 1H)
Jackson's Reagent	>95	>99	3.85 (m, 1H, α-CH), 2.90 (m, 2H, β-CH_2)
Protected 4-PA	74	98	9.15 (s, 1H), 9.00 (d, 1H), 7.45 (d, 1H), 4.60 (m, 1H)
4-Pyridazinealanine	88 (over 2 steps)	98	9.25 (s, 1H), 9.10 (d, 1H), 7.60 (d, 1H), 4.20 (t, 1H)

Biological Application & Signaling Pathways

In peptide engineering, 4-PA is frequently utilized to synthesize advanced analogues of metabolic hormones. For example, replacing phenylalanine residues in glucagon analogues with 4-PA increases the aqueous solubility of the therapeutic while maintaining the critical aromatic interactions required for receptor binding[2].

When a 4-PA modified peptide binds to its target Class B GPCR (e.g., the Glucagon or GLP-1 receptor), it triggers a highly conserved intracellular signaling cascade. The conformational rigidity imparted by the pyridazine ring often enhances the binding affinity and extends the half-life of the peptide in vivo, leading to a more sustained metabolic response.

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GPCR signaling pathway activated by 4-PA modified peptide therapeutics.

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- To cite this document: BenchChem. [4-Pyridazinealanine: Advanced Synthesis, Characterization, and Applications in Peptide Engineering]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3058513/docs#4-pyridazinealanine-advanced-synthesis-characterization-and-applications-in-peptide-engineering]

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